1,5-Dimethyl-1H-pyrazole-4-carboxylic acid stability and degradation pathways

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Compound of Interest		
Compound Name:	1,5-Dimethyl-1H-pyrazole-4-carboxylic acid	
Cat. No.:	B1270009	Get Quote

Technical Support Center: 1,5-Dimethyl-1H-pyrazole-4-carboxylic acid

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and degradation of **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist in your experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the general stability characteristics of **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid**?

1,5-Dimethyl-1H-pyrazole-4-carboxylic acid is a solid compound that is generally stable under normal storage conditions.[1] It is slightly soluble in water.[2] Key physicochemical properties are summarized in the table below.
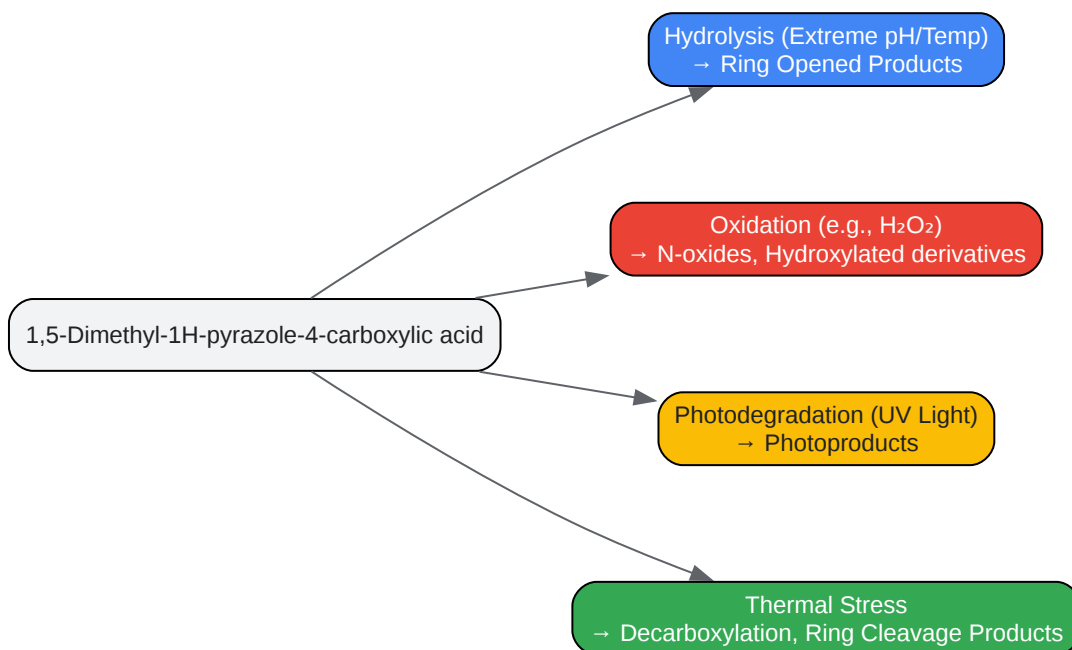
Property	Value	Reference
Molecular Formula	C6H8N2O2	
Molecular Weight	140.14 g/mol	
Melting Point	181-183 °C	
pKa (Predicted)	3.51 ± 0.25	[2]
Appearance	Off-white solid	[2]
Solubility	Slightly soluble in water	[2]

Q2: What are the expected degradation pathways for **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid**?

While specific degradation pathways for **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid** are not extensively documented in publicly available literature, general knowledge of pyrazole and carboxylic acid chemistry suggests the following potential degradation routes under forced conditions:

- Hydrolysis: The carboxylic acid group is generally stable to hydrolysis. However, under extreme pH and temperature, degradation of the pyrazole ring could occur.

- Oxidation: The pyrazole ring can be susceptible to oxidation, potentially leading to the formation of N-oxides or hydroxylated derivatives. Hazardous decomposition products under fire conditions include carbon monoxide, carbon dioxide, and nitrogen oxides.[1]

- Photodegradation: Exposure to UV light may induce degradation, a common characteristic for many organic molecules.[3] The specific photoproducts would need to be identified through experimental studies.

- Thermal Degradation: At elevated temperatures, decarboxylation (loss of CO_2) from the carboxylic acid group and cleavage of the pyrazole ring are possible degradation pathways. [1]

A proposed general degradation pathway is illustrated below.

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1,5-Dimethyl-1H-pyrazole-4-carboxylic acid
    → Hydrolysis (Extreme pH/Temp)
      → Ring Opened Products
    → Oxidation (e.g., H₂O₂)
      → N-oxides, Hydroxylated derivatives
    → Photodegradation (UV Light)
      → Photoproducts
    → Thermal Stress
      → Decarboxylation, Ring Cleavage Products
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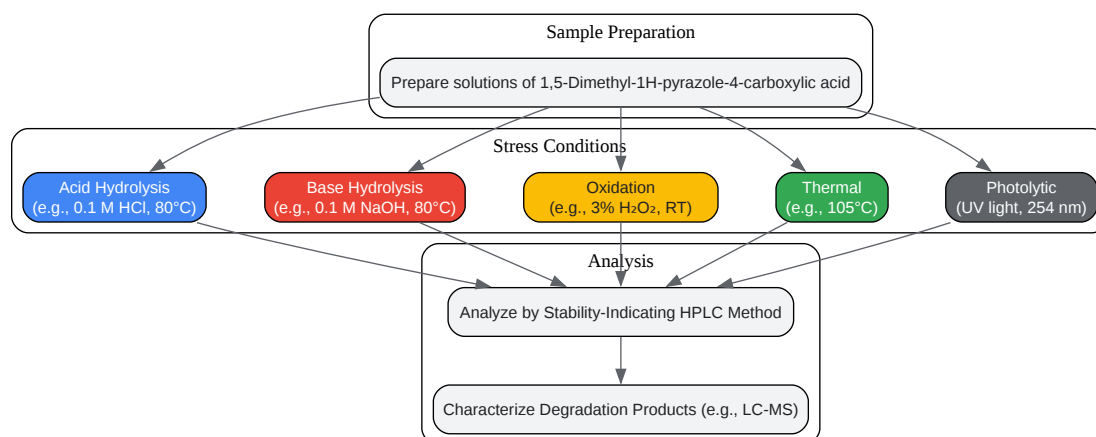
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Caption: Potential degradation pathways for **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid**.

Troubleshooting Guides

This section provides guidance on common issues that may be encountered during the handling and analysis of **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid**.

Experimental Workflow: Forced Degradation Study

A typical workflow for conducting a forced degradation study is outlined below. The goal of such a study is to generate degradation products to develop and validate a stability-indicating analytical method.[4][5]

Caption: Workflow for a forced degradation study.

Q3: How do I perform a forced degradation study on **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid**?

Forced degradation studies are essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods.[4] Below are recommended starting conditions for stress testing. The extent of degradation should ideally be between 5-20%.[6]

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Stress Condition	Recommended Protocol
Acid Hydrolysis	Dissolve the compound in a suitable solvent and add 0.1 M HCl. Heat at 80°C for 24 hours.[1] Neutralize the solution before analysis.
Base Hydrolysis	Dissolve the compound in a suitable solvent and add 0.1 M NaOH. Heat at 80°C for 24 hours.[1] Neutralize the solution before analysis.
Oxidative Degradation	Treat a solution of the compound with 3% hydrogen peroxide at room temperature for up to 7 days.[6]
Thermal Degradation	Expose the solid compound to a temperature of 105°C for 24 hours.[1]
Photolytic Degradation	Expose the solid compound or a solution to UV light (e.g., 254 nm) for 24 hours.[1] A dark control should be run in parallel. The ICH Q1B guideline recommends an exposure of not less than 1.2 million lux hours and 200 watt hours/square meter.[7]

Q4: What is a suitable HPLC method for analyzing the stability of **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid** and its degradation products?

A reverse-phase HPLC (RP-HPLC) method with UV detection is generally suitable for the analysis of pyrazole derivatives. A starting point for method development could be based on methods used for similar compounds like celecoxib.[1]

Recommended Starting HPLC Parameters:

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Parameter	Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer pH 3.5) and an organic solvent (e.g., acetonitrile).[1]
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	25°C
Detection	UV at a suitable wavelength (to be determined by UV scan, likely around 250 nm)

Method Validation: The developed method should be validated according to ICH guidelines to ensure it is stability-indicating.[8] This includes assessing specificity, linearity, accuracy, precision, and robustness.

Troubleshooting Common HPLC Issues

Q5: I am observing peak tailing in my chromatograms. What could be the cause and how can I fix it?

Peak tailing is a common issue in HPLC analysis. The diagram below illustrates a logical approach to troubleshooting this problem.
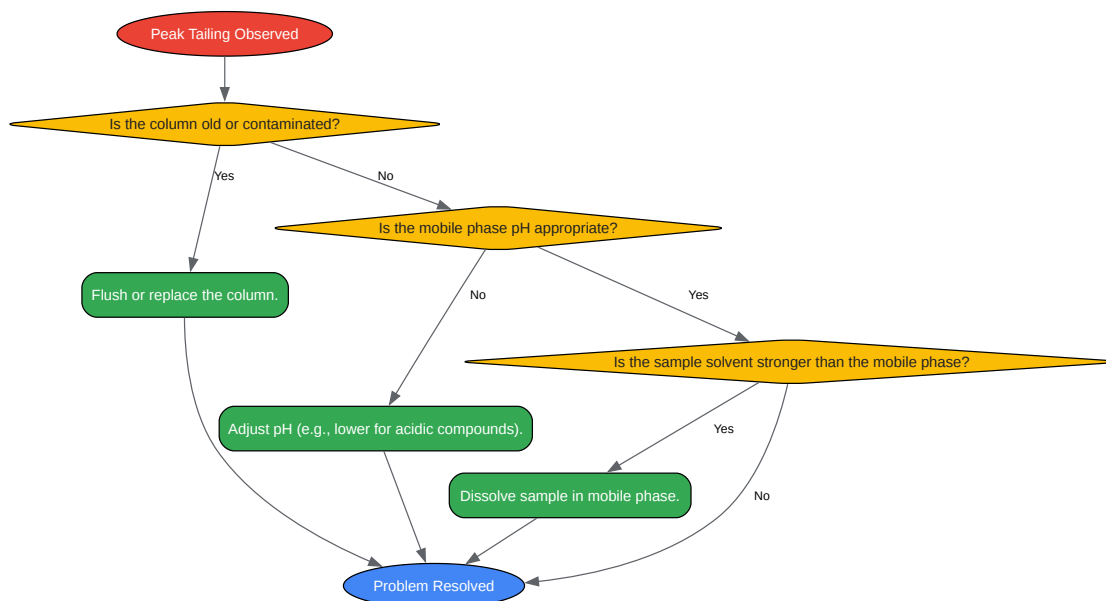
Caption: Troubleshooting guide for HPLC peak tailing.

Common Causes and Solutions for Peak Tailing:

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- Secondary Silanol Interactions: The acidic nature of the carboxylic acid can lead to interactions with residual silanols on the silica-based column packing.

  - Solution: Lower the mobile phase pH to suppress the ionization of both the analyte and the silanols. Alternatively, use a base-deactivated column or add a competing base to the mobile phase.

- Column Contamination or Void: The column may be contaminated or have a void at the inlet.

  - Solution: Flush the column with a strong solvent. If the problem persists, replace the column. Using a guard column can help extend the life of the analytical column.[9]

- Sample Overload: Injecting too much sample can lead to peak distortion.

  - Solution: Reduce the injection volume or the concentration of the sample.

- Inappropriate Sample Solvent: If the sample is dissolved in a solvent much stronger than the mobile phase, it can cause peak distortion.

  - Solution: Whenever possible, dissolve the sample in the mobile phase.

Q6: My peaks are not well-resolved. What should I do?

Poor resolution can be addressed by modifying the mobile phase composition, gradient, or column chemistry.

- Adjust Mobile Phase Strength: For reverse-phase chromatography, increasing the aqueous content of the mobile phase will generally increase retention and may improve the resolution of early-eluting peaks.

- Change Organic Modifier: Switching from acetonitrile to methanol, or vice versa, can alter the selectivity of the separation.

- Modify Mobile Phase pH: Changing the pH can affect the ionization state of the analyte and, consequently, its retention and selectivity.

- Adjust Gradient Profile: If using a gradient, a shallower gradient will increase run time but can significantly improve the resolution of closely eluting peaks.

- Try a Different Column: If mobile phase modifications are insufficient, a column with a different stationary phase (e.g., phenyl-hexyl instead of C18) may provide the necessary selectivity.

By following these guidelines and troubleshooting steps, researchers can effectively assess the stability of **1,5-Dimethyl-1H-pyrazole-4-carboxylic acid** and develop robust analytical methods for its analysis.

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